

Physicochemical Properties of Methylamine Formate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methylamine-formate

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Introduction

Methylamine formate, an ionic liquid comprised of the methylammonium cation ($[\text{CH}_3\text{NH}_3]^+$) and the formate anion ($[\text{HCOO}]^-$), is a compound of increasing interest in various scientific fields, including as a mobile phase modifier in liquid chromatography and as a solvent in perovskite solar cell fabrication.^{[1][2]} Its unique properties, such as low vapor pressure and tunable solvency, make it a versatile component in chemical synthesis and material science. This technical guide provides a comprehensive overview of the core physicochemical properties of methylamine formate, detailed experimental protocols for their determination, and logical workflows for its synthesis and characterization.

Core Physicochemical Properties

A summary of the key physicochemical properties of methylamine formate is presented in Table 1. It is important to note that there are conflicting reports in the literature regarding its melting point.

Table 1: Physicochemical Properties of Methylamine Formate

Property	Value	Source(s)
Molecular Formula	C ₂ H ₇ NO ₂	[3]
Molecular Weight	77.08 g/mol	[3]
Appearance	Colorless to yellow liquid/solid	[4]
Density	1.05 g/cm ³	[1]
Melting Point	13 °C (286 K) or -21.7 °C (251.45 K)	[1][3][4] [5]
Boiling Point	162.1 °C (435.25 K)	[3][5]
Solubility	Soluble in water and other polar solvents. Limited solubility in acetonitrile.	[1][6][7]
pKa (estimated in water)	~7.2	Calculated from constituent ions

Note on Melting Point Discrepancy: The significant difference in reported melting points (13 °C vs. -21.7 °C) may be attributable to variations in experimental conditions, sample purity, or the presence of water. Further investigation using standardized methods is required to resolve this ambiguity.

Experimental Protocols

Detailed methodologies for the synthesis of methylamine formate and the determination of its key physicochemical properties are provided below.

Synthesis of Methylamine Formate

This protocol is adapted from a method described for its use as a mobile phase modifier.[2]

Materials:

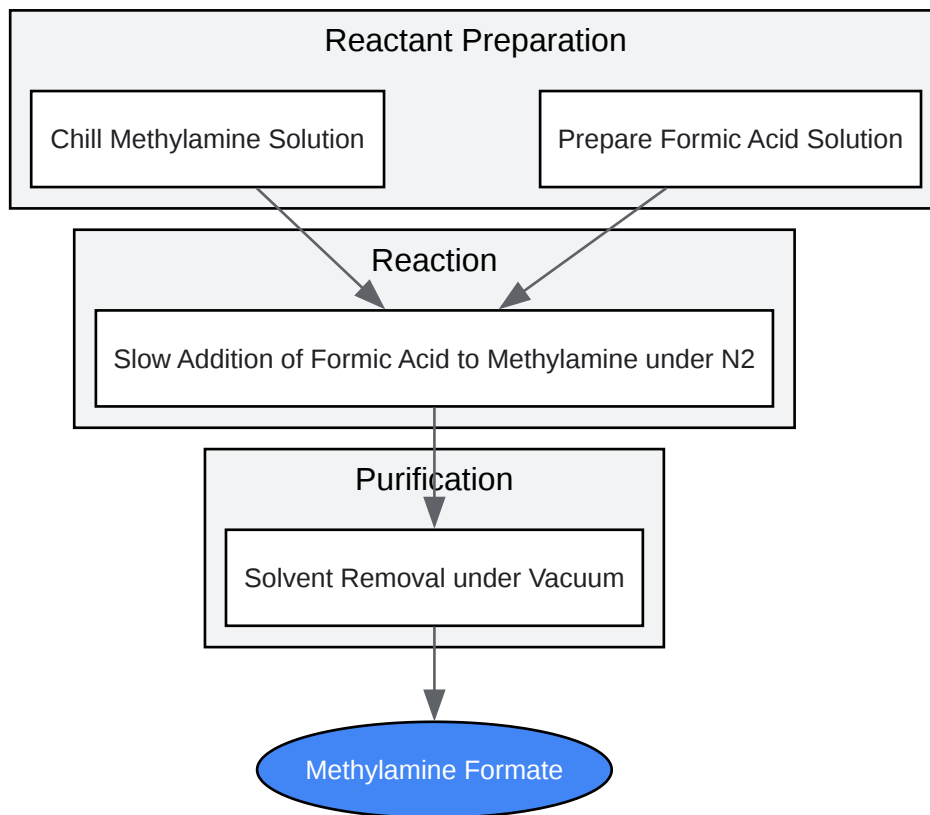
- Methylamine (33% w/w in absolute ethanol)
- Formic acid (98%)

- Methanol (HPLC grade)
- Dry ice
- Ice
- Three-neck round-bottom flask
- Addition funnel with PTFE needle valve
- Magnetic stirrer
- Nitrogen gas inlet
- Vacuum pump

Procedure:

- Chill the methylamine solution in the three-neck round-bottom flask using an ice/dry ice bath.
- Equip the flask with a magnetic stirrer, a nitrogen gas inlet, and the addition funnel.
- Prepare a solution of an equimolar amount of formic acid diluted with methanol.
- Slowly add the formic acid solution to the chilled and stirred methylamine solution via the addition funnel. Maintain a slow and controlled addition rate.
- Gently bubble nitrogen gas through the reaction mixture for the initial 20-30 minutes and then maintain a nitrogen atmosphere.
- After the addition is complete, continue stirring the reaction mixture at a low temperature for a designated period.
- Remove the ethanol and methanol solvents under reduced pressure using a vacuum pump.
- The resulting product is methylamine formate.

Synthesis Workflow of Methylamine Formate



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Caption: Synthesis Workflow of Methylamine Formate.

Determination of Melting Point via Differential Scanning Calorimetry (DSC)

This is a general protocol for determining the melting point of an ionic liquid.[8]

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Accurately weigh a small sample (typically 5-10 mg) of methylamine formate into a hermetically sealed aluminum pan.
- Place the sample pan and an empty reference pan into the DSC cell.
- Purge the cell with an inert gas at a constant flow rate.
- Cool the sample to a temperature well below the expected melting point (e.g., -50 °C).
- Heat the sample at a controlled rate (e.g., 10 °C/min) to a temperature above the expected melting point.
- Record the heat flow as a function of temperature. The melting point is determined as the onset or peak of the endothermic transition.
- Perform a cooling cycle at the same rate to observe any crystallization or glass transition.
- A second heating cycle is often performed to confirm the thermal transitions.

Determination of Boiling Point

The boiling point of ionic liquids is often determined under reduced pressure to avoid decomposition.

Apparatus:

- Ebulliometer or a distillation apparatus suitable for vacuum.
- Vacuum pump
- Manometer
- Heating mantle
- Thermometer

Procedure:

- Place a sample of methylamine formate in the boiling flask of the ebulliometer or distillation apparatus.
- Assemble the apparatus and ensure all connections are vacuum-tight.
- Evacuate the system to the desired pressure, measured by the manometer.
- Gradually heat the sample until a steady boiling is observed, characterized by a constant temperature reading.
- Record the boiling temperature and the corresponding pressure.
- Repeat the measurement at several different pressures.
- The normal boiling point (at atmospheric pressure) can be extrapolated from the vapor pressure data using the Clausius-Clapeyron equation.

Determination of Solubility

A general method for determining the solubility of an ionic liquid in an organic solvent.

Apparatus:

- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Centrifuge
- UV-Vis spectrophotometer or High-Performance Liquid Chromatograph (HPLC)

Procedure:

- Add an excess amount of methylamine formate to a known volume of the desired solvent in a sealed vial.
- Agitate the mixture in a thermostatically controlled environment for a sufficient time to reach equilibrium (e.g., 24-48 hours).

- After equilibration, centrifuge the sample to separate the undissolved solid.
- Carefully withdraw an aliquot of the supernatant.
- Dilute the aliquot with a suitable solvent and analyze the concentration of methylamine formate using a pre-calibrated UV-Vis spectrophotometer or HPLC.
- The solubility is then calculated from the measured concentration.

Determination of pKa via Potentiometric Titration

This protocol provides a general framework for determining the pKa of a salt solution.[9]

Apparatus:

- pH meter with a combination pH electrode
- Burette
- Magnetic stirrer and stir bar
- Standardized solutions of a strong acid (e.g., 0.1 M HCl) and a strong base (e.g., 0.1 M NaOH)

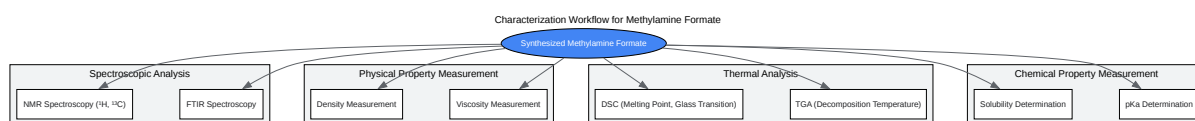
Procedure:

- Calibrate the pH meter using standard buffer solutions.
- Prepare a solution of methylamine formate of known concentration in deionized water.
- Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
- Titrate the solution with the standardized strong acid, recording the pH after each incremental addition.
- Continue the titration well past the equivalence point.
- Plot the pH versus the volume of titrant added.

- The pKa can be determined from the pH at the half-equivalence point. Alternatively, a titration with a strong base can be performed.

Characterization Workflow

A logical workflow for the comprehensive characterization of synthesized methylamine formate is depicted below.



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Caption: Characterization Workflow for Methylamine Formate.

Conclusion

This technical guide has provided a detailed summary of the known physicochemical properties of methylamine formate, alongside standardized experimental protocols for their verification and determination. The provided workflows for synthesis and characterization offer a logical framework for researchers working with this versatile ionic liquid. The conflicting data on its melting point highlights the need for further rigorous investigation to establish a definitive value. As the applications of methylamine formate continue to expand, a thorough understanding of its fundamental properties is paramount for its effective utilization in scientific research and industrial development.

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